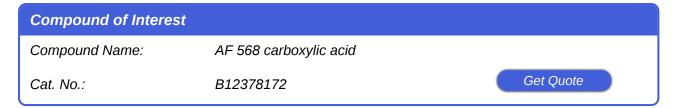


AF 568 Carboxylic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **AF 568 carboxylic acid**, a fluorescent dye widely utilized in biological research and drug development. It details the chemical structure, spectral properties, and common applications of this versatile molecule. Furthermore, this guide offers a detailed protocol for its conjugation to proteins, a fundamental technique for fluorescent labeling of biomolecules.

Core Properties of AF 568 Carboxylic Acid

AF 568 is a bright, photostable, orange-fluorescent dye that is structurally analogous to Alexa Fluor™ 568.[1] The carboxylic acid derivative is the non-reactive form of the dye, often employed as a reference standard in experiments involving AF 568 conjugates.[1][2] However, the carboxylic acid group provides a handle for covalent modification, enabling its conjugation to primary amines on biomolecules through the use of carbodiimide crosslinkers like 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).[1][2] This property makes it a valuable tool for fluorescently labeling proteins, antibodies, and other amine-containing molecules. The dye is known for its good water solubility and pH resistance between pH 4 and 10.

Quantitative Data Summary

The key quantitative parameters of **AF 568 carboxylic acid** are summarized in the table below for easy reference and comparison.

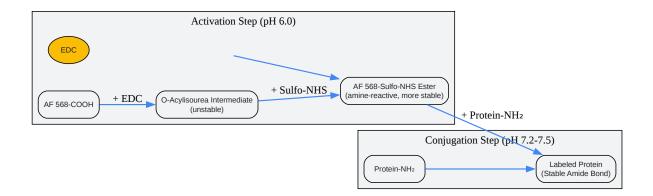


Property	Value	Reference(s)
Molecular Formula	C33H28K2N2O11S2	[1][2]
Molecular Weight	770.91 g/mol	[1]
Excitation Maximum (λ_max)	572 nm	[1][2]
Emission Maximum (λ_em)	598 nm	[1][2]
Molar Extinction Coefficient (ε)	94,238 cm ⁻¹ M ⁻¹	
Fluorescence Quantum Yield (Φ)	0.912	_
Solubility	Good in water, DMF, and DMSO	[2]
Storage Conditions	Store at -20°C in the dark, desiccated	[2]

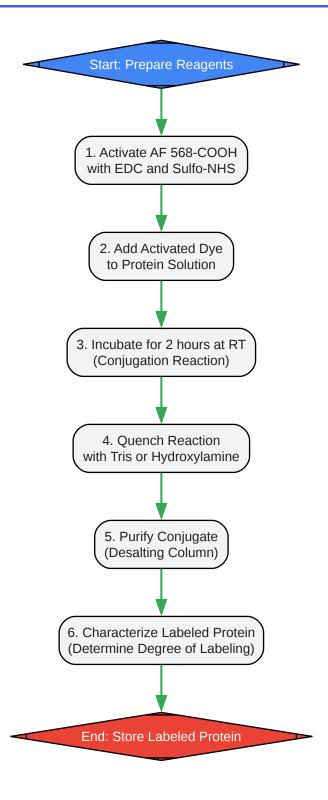
Chemical Structure

The chemical structure of **AF 568 carboxylic acid** is presented below. This diagram illustrates the core xanthene fluorophore, the sulfonated groups that enhance water solubility, and the terminal carboxylic acid group that serves as the point of attachment for bioconjugation.









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References

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- 2. covachem.com [covachem.com]
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